

# Physicochemical Properties of 5-Deoxy-D-ribose: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Deoxy-D-ribose

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## Introduction

**5-Deoxy-D-ribose**, a deoxypentose sugar, serves as a crucial building block in the synthesis of various medicinal compounds, including antiviral and anticancer agents.<sup>[1][2]</sup> Structurally, it is a derivative of D-ribose where the hydroxyl group at the 5-position is replaced by a hydrogen atom. This modification significantly influences its chemical and biological properties. This technical guide provides a comprehensive overview of the physicochemical properties of **5-Deoxy-D-ribose**, detailed experimental protocols for their determination, and a visualization of its metabolic salvage pathway in bacteria.

## Core Physicochemical Properties

The fundamental physicochemical characteristics of **5-Deoxy-D-ribose** are summarized in the table below. These properties are essential for its application in chemical synthesis and biological studies.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>4</sub>	[1][3]
Molecular Weight	134.13 g/mol	[1]
Appearance	Yellow to dark orange thick oily matter or viscous liquid.	
Boiling Point	294.5 ± 19.0 °C (at 760 mmHg)	
Density	1.314 ± 0.06 g/cm <sup>3</sup>	
Solubility	Sparingly soluble in water and methanol.	
pKa	12.63 ± 0.20	
Storage Temperature	2-8°C	

## Experimental Protocols

Accurate determination of physicochemical properties is paramount for the successful application of **5-Deoxy-D-ribose** in research and development. The following sections detail the standard methodologies for measuring key properties.

### Determination of Melting Point

The melting point of a solid is a measure of its purity. For crystalline solids, a sharp melting range is indicative of high purity. However, **5-Deoxy-D-ribose** is often described as a viscous liquid or oily matter, which may preclude a sharp melting point determination. Should a solid form be obtained, the following capillary method is standard.

Methodology:

- **Sample Preparation:** A small amount of the dried, powdered sample is packed into a capillary tube to a height of 2-4 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts are recorded. This range represents the melting point.

## Determination of Solubility

Solubility is a critical parameter for drug development, influencing formulation and bioavailability. The following protocol outlines a method for determining the solubility of a sugar like **5-Deoxy-D-ribose** in a given solvent.

Methodology:

- **Solvent Preparation:** A known volume of the solvent (e.g., 100 mL of water or methanol) is placed in a flask.
- **Solute Addition:** A pre-weighed amount of **5-Deoxy-D-ribose** is added to the solvent.
- **Equilibration:** The mixture is stirred or agitated at a constant temperature until saturation is reached. This can be facilitated by gentle heating and subsequent cooling to the desired temperature to ensure equilibrium.
- **Measurement:** The concentration of the dissolved solute is determined. For an unsaturated solution, more solute is added until a saturated solution is formed (i.e., solid remains undissolved). The total mass of the dissolved solute is then recorded. For quantitative analysis, techniques like gravimetry (after solvent evaporation) or chromatography can be used.

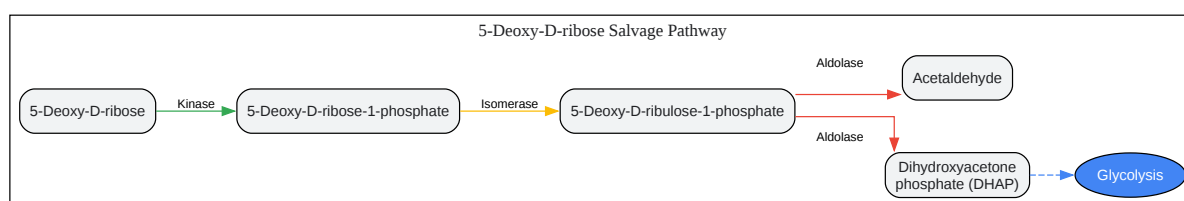
## Biological Role and Metabolism

**5-Deoxy-D-ribose** is a byproduct of radical S-adenosylmethionine (SAM) enzymes. In some bacteria, a specific salvage pathway exists to metabolize this compound, preventing its

accumulation and recycling it into central metabolism.

## Bacterial 5-Deoxy-D-ribose Salvage Pathway

The salvage of 5-deoxyribose in bacteria involves a three-step enzymatic process: phosphorylation, isomerization, and aldol cleavage. This pathway converts **5-deoxy-D-ribose** into metabolites that can enter glycolysis.



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Bacterial salvage pathway for **5-Deoxy-D-ribose**.

This metabolic route highlights the ability of certain bacteria to utilize what would otherwise be a potentially toxic byproduct of enzymatic reactions. The enzymes responsible for this pathway—a kinase, an isomerase, and an aldolase—are often encoded in a gene cluster.

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## References

- 1. Salvage of the 5-deoxyribose byproduct of radical SAM enzymes - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Cellular protection during oxidative stress: a potential role for D-ribose and antioxidants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [Physicochemical Properties of 5-Deoxy-D-ribose: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565693#physicochemical-properties-of-5-deoxy-d-ribose]

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